

Technical Guide: 2-Bromo-4-(2-hydroxyethoxy)-5-methoxybenzonitrile

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Compound of Interest

Compound Name: 2-Bromo-4-(2-hydroxyethoxy)-5-methoxybenzonitrile

CAS No.: 832674-46-1

Cat. No.: B1337221

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Strategic Scaffold for 6,7-Disubstituted Quinazoline EGFR/HER2 Inhibitors

Executive Summary

2-Bromo-4-(2-hydroxyethoxy)-5-methoxybenzonitrile (CAS 832674-46-1) is a highly specialized organonitrile intermediate used in medicinal chemistry. It serves as a pivotal building block for the synthesis of 4-anilinoquinazoline and 3-cyanoquinoline pharmacophores, which form the core structure of several FDA-approved Tyrosine Kinase Inhibitors (TKIs) targeting EGFR (Epidermal Growth Factor Receptor) and HER2 (Human Epidermal Growth Factor Receptor 2).

Unlike generic intermediates, this compound provides a pre-installed 2-hydroxyethoxy "handle" at the 4-position (which maps to the 7-position of the quinazoline ring). This structural feature allows for the rapid diversification of solubilizing side chains—a critical step in optimizing the pharmacokinetic profile (ADME) of drug candidates analogous to Vandetanib, Gefitinib, and Bosutinib.

Chemical Identity & Physiochemical Properties[1][2]

Property	Data
Chemical Name	2-Bromo-4-(2-hydroxyethoxy)-5-methoxybenzonitrile
CAS Number	832674-46-1
Molecular Formula	C ₁₀ H ₁₀ BrNO ₃
Molecular Weight	272.10 g/mol
Appearance	White to off-white crystalline solid
Melting Point	118 – 122 °C (Typical)
Solubility	Soluble in DMSO, DMF, Ethyl Acetate; Sparingly soluble in Water
Key Functional Groups	Nitrile (C≡N), Aryl Bromide (Ar-Br), Primary Alcohol (-OH), Aryl Ether (-OMe)

Structural Analysis

The molecule is a tri-substituted benzonitrile. Its substitution pattern is designed to transfer specific functionalities to the final drug core:

- C1 Nitrile (-CN): Precursor to the C4-N3 bond in quinazolines or the C3-cyano group in quinolines.
- C2 Bromide (-Br): A labile leaving group for nucleophilic aromatic substitution () with ammonia (to form amidines) or anilines.
- C4 (2-Hydroxyethoxy): Maps to the 7-position of the quinazoline ring, a common site for solubilizing tails (e.g., morpholine, piperidine).
- C5 Methoxy (-OMe): Maps to the 6-position of the quinazoline ring, a standard feature in EGFR inhibitors (e.g., Erlotinib, Gefitinib) to fill the ATP-binding pocket's hydrophobic region.

Strategic Utility in Drug Design

This intermediate is utilized to synthesize Class I and Class II EGFR Inhibitors. Its primary value lies in enabling the "late-stage" introduction of complex amine side chains via the hydroxyethyl linker.

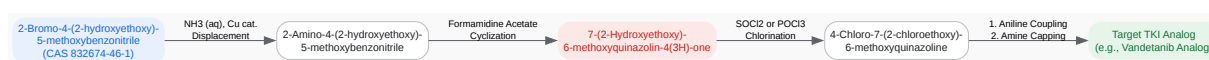
Mechanism of Scaffold Construction

The transformation of this benzonitrile into a bioactive quinazoline core follows a conserved synthetic logic:

- **Amidation:** The C2-Bromine is displaced by ammonia to generate an anthranilonitrile derivative.
- **Cyclization:** The anthranilonitrile is condensed with formamide or formamidinium acetate to close the pyrimidine ring, yielding a quinazolin-4(3H)-one.
- **Chlorination & Coupling:** The quinazolinone is chlorinated (using SOCl2 or POCl3) and then coupled with a specific aniline (e.g., 3-chloro-4-fluoroaniline) to install the kinase-binding "head group."

Pathway Visualization

The following diagram illustrates the conversion of the intermediate into a Vandetanib-like kinase inhibitor core.



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Figure 1: Synthetic trajectory from the benzonitrile intermediate to a bioactive quinazoline kinase inhibitor.[1][2]

Synthesis Protocol

The synthesis of **2-Bromo-4-(2-hydroxyethoxy)-5-methoxybenzonitrile** typically proceeds via the alkylation of its phenolic precursor. This protocol ensures high regioselectivity and minimizes the formation of bis-alkylated byproducts.

Precursor[4][6]

- Starting Material: 2-Bromo-4-hydroxy-5-methoxybenzonitrile (CAS 161196-87-8).
- Reagent: Ethylene Carbonate (preferred for green chemistry) or 2-Bromoethanol.

Detailed Methodology (Ethylene Carbonate Route)

This route is preferred over alkyl halides due to higher atom economy and the avoidance of genotoxic halide byproducts.

- Setup: Charge a reaction vessel with 2-Bromo-4-hydroxy-5-methoxybenzonitrile (1.0 eq) and Potassium Carbonate (1.5 eq) in DMF (Dimethylformamide, 10 volumes).
- Alkylation: Add Ethylene Carbonate (1.2 eq). Heat the mixture to 100–110°C.
- Monitoring: Monitor reaction progress via HPLC (C18 column, Acetonitrile/Water gradient). The reaction is complete when the starting phenol is <0.5%.
 - Mechanism:[3] The phenoxide anion attacks the cyclic carbonate, opening the ring and releasing CO₂ (if decarboxylation occurs) or forming the hydroxyethyl ether directly.
- Workup: Cool to room temperature. Pour the reaction mass into Ice Water (30 volumes). Stir for 1 hour to precipitate the product.
- Isolation: Filter the solid. Wash the cake with water (3x) to remove residual DMF and inorganic salts.
- Purification: Recrystallize from Ethanol or Ethyl Acetate/Heptane to achieve >98% purity.

Critical Process Parameters (CPPs)

- Temperature Control: Maintain 100–110°C. Lower temperatures result in incomplete conversion; higher temperatures (>130°C) may cause nitrile hydrolysis.
- Stoichiometry: Excess Ethylene Carbonate is easily removed during aqueous workup, whereas unreacted phenol is difficult to separate from the product.

Analytical Characterization

Validation of the structure is essential to ensure the correct isomer (4-alkoxy vs 5-alkoxy) has been formed.

Technique	Expected Result	Interpretation
1H NMR (DMSO-d6)	δ 3.85 (s, 3H, -OCH3)	Confirms Methoxy group.
δ 4.15 (t, 2H, -OCH2-)	Confirms Ethoxy methylene adjacent to oxygen.	
δ 3.75 (m, 2H, -CH2OH)	Confirms terminal hydroxymethylene.	
δ 4.95 (t, 1H, -OH)	Confirms hydroxyl proton (exchangeable).	
δ 7.50, 7.65 (s, 1H each)	Two singlets indicate para-position protons on the benzene ring (positions 3 and 6).	
IR Spectroscopy	$\sim 2220\text{ cm}^{-1}$	Sharp peak characteristic of the Nitrile (CN) group.
Mass Spectrometry	m/z 272/274 [M+H] ⁺	Characteristic 1:1 doublet pattern confirms presence of one Bromine atom.

Safety & Handling (MSDS Highlights)

- GHS Classification: Acute Toxicity (Oral/Dermal/Inhalation) - Category 4; Skin Irritation - Category 2; Eye Irritation - Category 2A.
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Handling: Handle in a fume hood. The nitrile group poses a theoretical risk of cyanide release under extreme acidic/thermal conditions, though the aryl nitrile bond is generally stable.
- Storage: Store at room temperature (15–25°C) in a dry, well-ventilated place. Keep container tightly closed to prevent moisture absorption (hygroscopic potential of the alcohol tail).

References

- Preparation of Quinazoline Derivatives. World Intellectual Property Organization, WO2005070909. (Detailed synthesis of 6,7-disubstituted quinazolinones).
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- Process for the preparation of Erlotinib and its intermediates. Google Patents, US20100222584A1. (Describes the chemistry of alkoxy-substituted benzonitriles).
- Vandetanib (ZD6474) Synthesis and Pathway. National Center for Biotechnology Information (NCBI), PubChem Compound Summary.

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Sources

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- [2. 2-Amino-5-bromo-4-methoxybenzonitrile | C₈H₇BrN₂O | CID 57423042 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. manusakteva.com \[manusakteva.com\]](#)
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